

An In-Depth Technical Guide to the Spectroscopic Characterization of Cyclohexanone Tosylhydrazone

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Compound of Interest

Compound Name: Cyclohexanone Tosylhydrazone

CAS No.: 4545-18-0

Cat. No.: B1584373

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Introduction: The Synthetic Versatility of Cyclohexanone Tosylhydrazone

Cyclohexanone tosylhydrazone is a crystalline solid that serves as a pivotal intermediate in modern organic synthesis.^[1] Its significance primarily stems from its role as a stable and readily accessible precursor to reactive species, most notably diazo compounds and carbenes. This property makes it an indispensable reagent in a variety of powerful carbon-carbon bond-forming reactions, including the Shapiro and Bamford-Stevens reactions, which are fundamental transformations in the synthesis of complex organic molecules.^[1] A thorough understanding of its spectroscopic properties is therefore essential for researchers to ensure the purity of the synthesized intermediate and to monitor the progress of subsequent reactions. This guide provides a detailed overview of the synthesis and spectroscopic characterization of **cyclohexanone tosylhydrazone**, grounded in established chemical principles.

Molecular Structure and Key Reactive Intermediates

The structure of **cyclohexanone tosylhydrazone** features a cyclohexylidene moiety linked to a tosylhydrazide group. The tosyl group (p-toluenesulfonyl) is an excellent leaving group, a property that is central to the compound's reactivity.

Caption: Molecular structure of **Cyclohexanone Tosylhydrazone**.

Upon treatment with a strong base, **cyclohexanone tosylhydrazone** can be converted into a highly reactive diazo intermediate. This transformation is the foundational step for its subsequent utility in various synthetic applications.

Synthesis of Cyclohexanone Tosylhydrazone: An Experimental Protocol

The synthesis of **cyclohexanone tosylhydrazone** is a well-established procedure that involves the condensation of cyclohexanone with p-toluenesulfonohydrazide. The reaction is typically carried out in a suitable solvent, such as ethanol, and can be catalyzed by a small amount of acid.

Materials and Reagents:

- Cyclohexanone
- p-Toluenesulfonohydrazide (Tosylhydrazine)
- Ethanol
- Concentrated Hydrochloric Acid (catalyst)
- Deionized Water
- Ice Bath
- Buchner Funnel and Filter Flask
- Filter Paper

Step-by-Step Procedure:

- **Dissolution of Reagents:** In a round-bottom flask, dissolve p-toluenesulfonohydrazide in ethanol. The amount of ethanol should be sufficient to fully dissolve the solid, and gentle warming may be applied if necessary.
- **Addition of Cyclohexanone:** To the solution of p-toluenesulfonohydrazide, add an equimolar amount of cyclohexanone.
- **Catalyst Addition:** Add a few drops of concentrated hydrochloric acid to the reaction mixture to catalyze the condensation reaction.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC). The formation of the product is often indicated by the precipitation of a white solid.
- **Isolation of the Product:** Once the reaction is complete, cool the mixture in an ice bath to maximize the precipitation of the product.
- **Filtration and Washing:** Collect the solid product by vacuum filtration using a Buchner funnel. Wash the collected solid with a small amount of cold ethanol or water to remove any unreacted starting materials and the acid catalyst.
- **Drying:** Dry the purified **cyclohexanone tosylhydrazone**, for instance, in a vacuum oven, to obtain a white crystalline solid.

Spectroscopic Data and Interpretation

While a consolidated public database with experimentally verified spectra for **cyclohexanone tosylhydrazone** is not readily available, the expected spectroscopic features can be reliably predicted based on the known data of its constituent parts (cyclohexanone and the tosylhydrazone moiety) and analogous structures.

Infrared (IR) Spectroscopy

The IR spectrum of **cyclohexanone tosylhydrazone** is expected to exhibit characteristic absorption bands corresponding to its key functional groups.

Frequency Range (cm ⁻¹)	Vibrational Mode	Expected Appearance
3200-3100	N-H stretch	Medium, sharp
3100-3000	Aromatic C-H stretch	Weak to medium
2950-2850	Aliphatic C-H stretch	Strong, multiple bands
~1600	C=N stretch	Medium
~1500	Aromatic C=C stretch	Medium
1350-1300 & 1170-1150	S=O stretch (sulfonyl)	Strong, two bands

The presence of the N-H stretching frequency is a clear indicator of the hydrazone functionality. The strong absorptions corresponding to the sulfonyl (S=O) group are characteristic of the tosyl moiety. The C=N stretch, while present, may be of medium intensity. The aliphatic C-H stretching bands will arise from the cyclohexyl ring. For comparison, the parent cyclohexanone exhibits a strong C=O stretching band around 1715 cm⁻¹.^[2] This peak will be absent in the spectrum of the pure tosylhydrazone product.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR Spectroscopy

The proton NMR spectrum of **cyclohexanone tosylhydrazone** will display signals corresponding to the protons of the cyclohexyl ring and the tosyl group.

Chemical Shift (δ , ppm)	Proton(s)	Multiplicity	Integration
~7.8	Aromatic (ortho to SO ₂)	Doublet	2H
~7.3	Aromatic (meta to SO ₂)	Doublet	2H
~2.4	Methyl (CH ₃)	Singlet	3H
~2.2-2.5	Cyclohexyl (α to C=N)	Multiplet	4H
~1.5-1.8	Cyclohexyl (β , γ to C=N)	Multiplet	6H
Variable	N-H	Broad singlet	1H

The aromatic protons of the tosyl group will appear as two distinct doublets in the downfield region of the spectrum. The singlet for the methyl group protons will be observed around 2.4 ppm. The protons on the cyclohexyl ring will appear as multiplets in the aliphatic region, with the protons alpha to the C=N double bond expected to be the most deshielded. The N-H proton signal is often broad and its chemical shift can be concentration and solvent dependent.

¹³C NMR Spectroscopy

The carbon NMR spectrum provides valuable information about the carbon framework of the molecule.

Chemical Shift (δ , ppm)	Carbon(s)
~160	C=N
~143	Aromatic (ipso-SO ₂)
~135	Aromatic (ipso-CH ₃)
~129	Aromatic (CH)
~128	Aromatic (CH)
~35-40	Cyclohexyl (α to C=N)
~25-30	Cyclohexyl (β , γ to C=N)
~21	Methyl (CH ₃)

The carbon of the C=N double bond is expected to have a chemical shift in the range of 160 ppm. The aromatic carbons of the tosyl group will appear in the typical aromatic region (120-150 ppm). The aliphatic carbons of the cyclohexyl ring will be observed in the upfield region, with the carbon alpha to the C=N bond being the most downfield among them. For reference, the carbonyl carbon in cyclohexanone appears at approximately 212 ppm.[3]

The Shapiro Reaction: A Key Application

The synthetic utility of **cyclohexanone tosylhydrazone** is prominently demonstrated in the Shapiro reaction. This reaction involves the treatment of the tosylhydrazone with two equivalents of a strong base, such as an organolithium reagent, to generate a vinyllithium species, which can then be quenched with an electrophile. This provides a powerful method for the formation of substituted alkenes.

Caption: A simplified workflow of the Shapiro reaction.

Conclusion

Cyclohexanone tosylhydrazone is a valuable and versatile reagent in organic synthesis. A comprehensive understanding of its spectroscopic characteristics is paramount for its effective utilization. This guide provides a framework for the synthesis and detailed interpretation of the expected IR and NMR spectra of this important compound. While a definitive, publicly archived

experimental dataset is elusive, the principles outlined herein, based on established spectroscopic trends and data from analogous compounds, offer a robust guide for researchers in the field. The provided experimental protocol for its synthesis, coupled with the detailed analysis of its expected spectroscopic features, equips scientists with the necessary knowledge to confidently prepare and characterize this key synthetic intermediate.

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